

An In-depth Technical Guide to 2-Chloro-4-hydrazinopyrimidine

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Compound of Interest

Compound Name: 2-Chloro-4-hydrazinopyrimidine

Cat. No.: B1339531

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Core Chemical Properties and Data

2-Chloro-4-hydrazinopyrimidine is a heterocyclic compound characterized by a pyrimidine ring substituted with a chlorine atom at the second position and a hydrazine group at the fourth position.^[1] This unique arrangement of functional groups imparts specific reactivity and makes it a valuable intermediate in various synthetic applications.^[1] The compound presents as a white solid.^[1]

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **2-Chloro-4-hydrazinopyrimidine** is presented below for easy reference and comparison.

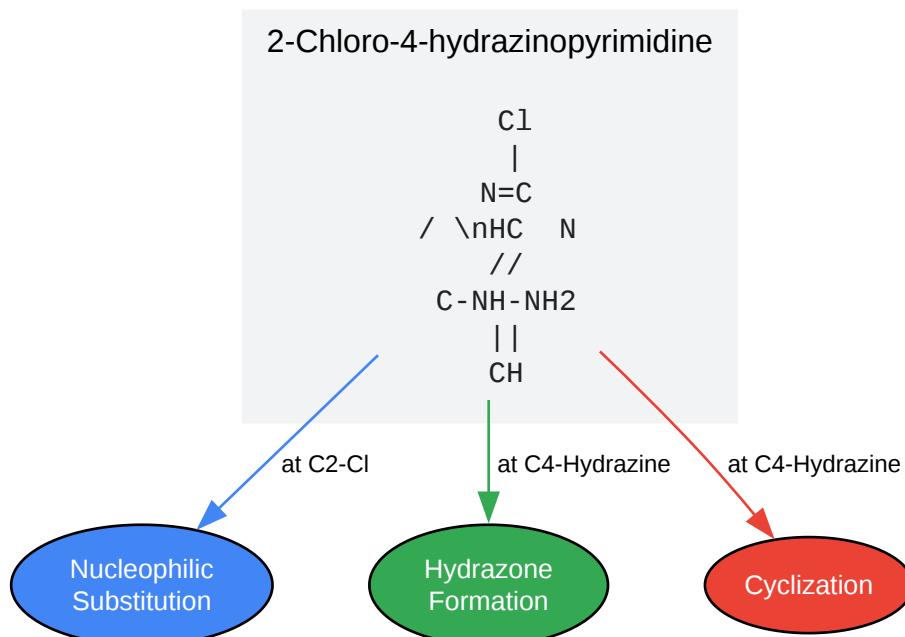
Property	Value	Source(s)
CAS Number	52476-87-6	[1] [2] [3] [4] [5]
IUPAC Name	(2-chloropyrimidin-4-yl)hydrazine	[1] [5]
Molecular Formula	C4H5ClN4	[1] [2] [4] [5]
Molecular Weight	144.56 g/mol	[1] [2] [4]
Exact Mass	144.02000 Da	[2] [4]
Melting Point	175-176 °C	[1] [2] [3]
Boiling Point	406.266 °C at 760 mmHg	[1] [2]
Density	1.53 g/cm³	[2]
pKa	3.50 ± 0.70 (Predicted)	[3]
Flash Point	199.503 °C	[2]
Refractive Index	1.684	[2] [4]
¹ H NMR (C-5 proton)	7.0-7.5 ppm (doublet)	[1]
¹ H NMR (C-6 proton)	8.5-9.5 ppm	[1]

Molecular Structure and Reactivity

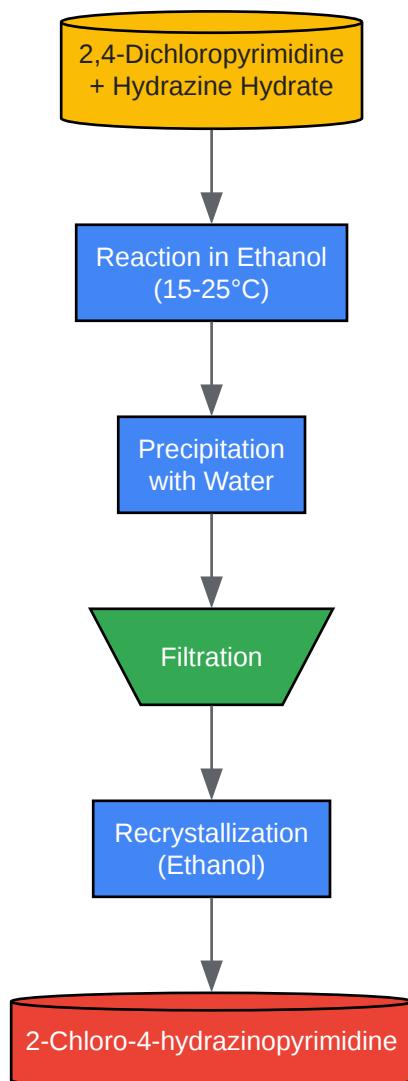
The molecular structure consists of a planar pyrimidine ring system.[\[1\]](#) The chlorine atom at the 2-position is susceptible to nucleophilic substitution, facilitated by the electron-withdrawing nature of the pyrimidine ring.[\[1\]](#)[\[6\]](#) The hydrazine group at the 4-position is reactive towards aldehydes and ketones, forming hydrazone, and can participate in cyclization reactions to form more complex heterocyclic systems.[\[1\]](#)

This dual reactivity makes **2-Chloro-4-hydrazinopyrimidine** a versatile building block in organic synthesis.[\[1\]](#)

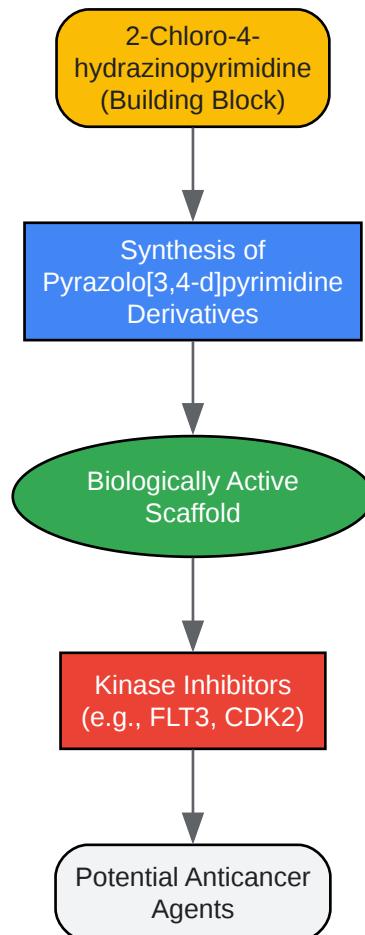
Reactivity of 2-Chloro-4-hydrazinopyrimidine



General Synthesis Workflow



Role in Drug Discovery

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References

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- 6. CN103554036B - The preparation method of a kind of 2-chloro-4-substituted pyrimidines compounds - Google Patents [patents.google.com]
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